

Technical Support Center: Potassium Tetracyanoborate

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Compound of Interest

Compound Name: *Potassium tetracyanoborate*

Cat. No.: *B034560*

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **potassium tetracyanoborate**.

Frequently Asked Questions (FAQs)

What is **potassium tetracyanoborate**?

Potassium tetracyanoborate, with the chemical formula $K[B(CN)_4]$, is a potassium salt containing a tetracyanoborate anion.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It is a white to light yellow crystalline powder.[\[2\]](#)[\[5\]](#)

What are the primary hazards associated with **potassium tetracyanoborate**?

Potassium tetracyanoborate is toxic if swallowed, in contact with skin, or if inhaled.[\[6\]](#) It can also cause skin and serious eye irritation.[\[4\]](#)

What personal protective equipment (PPE) should be worn when handling **potassium tetracyanoborate**?

Appropriate PPE includes:

- Eye Protection: Safety glasses with side shields or goggles.
- Hand Protection: Chemical-resistant gloves.

- Skin and Body Protection: A lab coat and, if necessary, an apron.
- Respiratory Protection: A dust mask or respirator should be used if dust is generated.[\[2\]](#)

How should **potassium tetracyanoborate** be stored?

Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[7\]](#) It should be kept away from moisture and incompatible materials such as strong oxidizing agents.[\[7\]](#) Some sources recommend storage at 4°C.[\[7\]](#)

What materials are incompatible with **potassium tetracyanoborate**?

Avoid contact with strong oxidizing agents, strong acids, and moisture.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

What are the signs of decomposition of **potassium tetracyanoborate**?

While specific visual signs of decomposition for **potassium tetracyanoborate** are not well-documented, general signs for cyanide-containing compounds include discoloration (yellowing or browning) and the potential release of hydrogen cyanide gas (with a faint, bitter almond smell) upon exposure to acids or moisture.

What should I do in case of a spill?

For a minor spill, wear appropriate PPE, cover the spill with an absorbent material, and collect it into a sealed container for disposal. For a major spill, evacuate the area and contact your institution's environmental health and safety office.

How should **potassium tetracyanoborate** waste be disposed of?

Cyanide-containing waste is hazardous and must be disposed of according to local, state, and federal regulations. A common method for treating cyanide waste is through chemical oxidation, where cyanide is converted to the less toxic cyanate. This is often done using an oxidizing agent like sodium hypochlorite at a high pH.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected reaction or fuming	Incompatible materials (e.g., acids, strong oxidizers) have come into contact with the potassium tetracyanoborate.	Immediately and safely remove the incompatible material if possible. Ensure adequate ventilation. If the reaction is vigorous, evacuate the area and follow emergency procedures.
Difficulty dissolving the compound	The solvent may not be suitable, or the concentration may be too high.	Refer to the solubility information in the quantitative data table below. Try a different solvent or use gentle heating if the solvent is non-flammable and the compound is stable at elevated temperatures.
Discoloration of the solid material	This could be a sign of decomposition or contamination.	Do not use the material. Dispose of it as hazardous waste.
Irritation upon handling despite wearing gloves	The gloves may not be suitable for handling this chemical, or they may be compromised.	Immediately wash the affected area with plenty of soap and water. ^[2] Review the material compatibility of your gloves and inspect them for any damage before use.

Quantitative Data

Property	Value
Molecular Formula	C ₄ BKN ₄ [1] [2] [3] [4] [7]
Molecular Weight	153.98 g/mol [1] [4] [7]
Appearance	White to light yellow powder or crystals [2] [5]
Melting Point	430 °C [1] [2] [5]
Solubility	Sparingly soluble in DMSO, slightly soluble in methanol and water. [1] [2] [5] Specific quantitative data in g/100mL for various solvents is not readily available in the literature.

Experimental Protocol: Synthesis of an Ionic Liquid using Potassium Tetracyanoborate

This protocol describes the synthesis of 3-butyl-1-methyl-1H-imidazol-3-ium tetracyanoborate, an ionic liquid.

Materials:

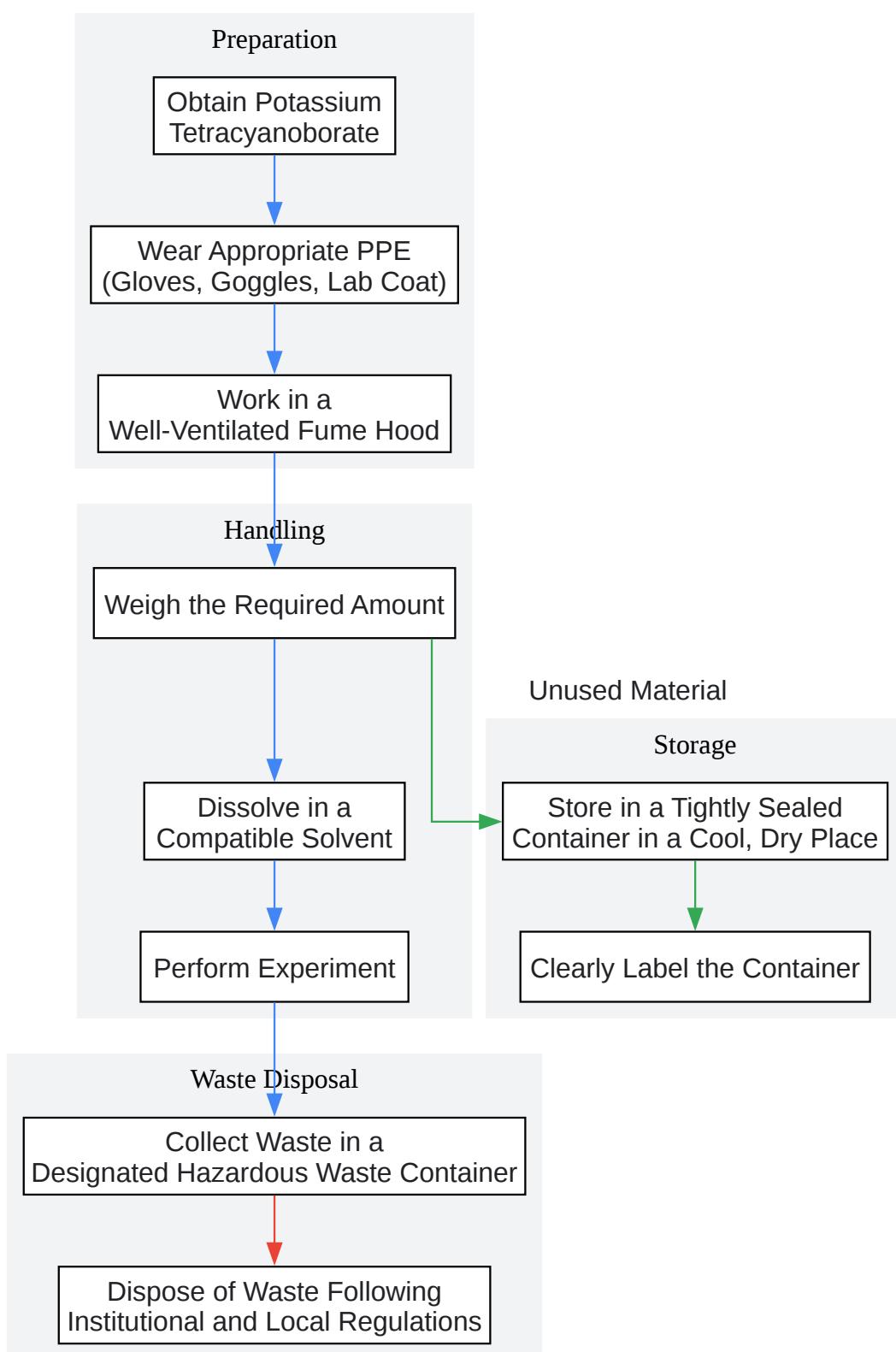
- 3-butyl-1-methyl-1H-imidazol-3-ium bromide
- **Potassium tetracyanoborate**
- Deionized water
- Dichloromethane
- Anhydrous magnesium sulfate
- Activated carbon

Procedure:

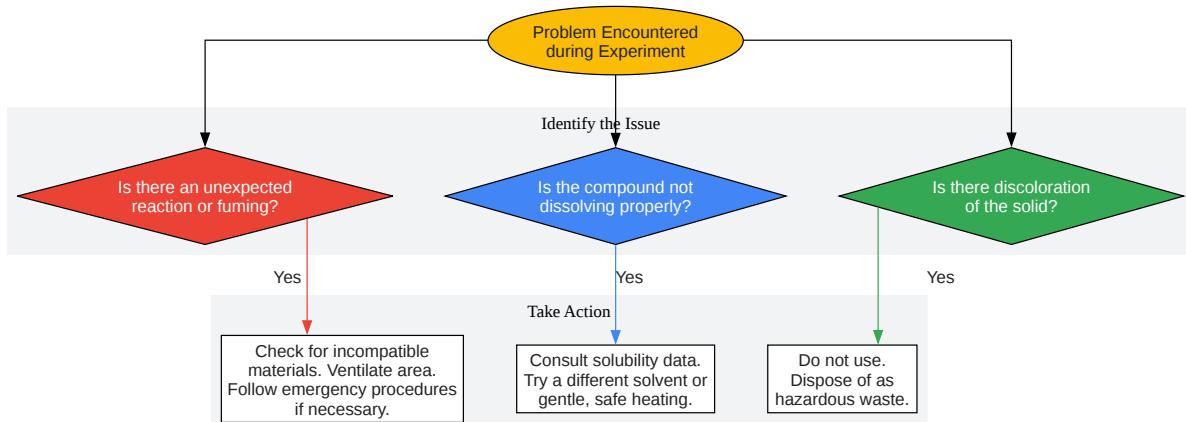
- Dissolve 3-butyl-1-methyl-1H-imidazol-3-ium bromide in deionized water.

- In a separate container, dissolve an equimolar amount of **potassium tetracyanoborate** in deionized water.
- Add the **potassium tetracyanoborate** solution to the imidazolium bromide solution and stir at room temperature.
- Separate the resulting ionic liquid phase and wash it several times with deionized water.
- Treat the ionic liquid with activated carbon to remove impurities.
- Extract the ionic liquid into dichloromethane and dry the organic phase over anhydrous magnesium sulfate.
- Filter the solution and remove the dichloromethane under reduced pressure to yield the final ionic liquid.[[11](#)]

Visualizations

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Caption: Workflow for the safe handling and storage of **potassium tetracyanoborate**.

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Caption: Troubleshooting decision tree for **potassium tetracyanoborate** experiments.

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